

Application Note: Advanced Distillation and Purification Protocols for Allyl Isononanoate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Allyl 3,5,5-trimethylhexanoate*

CAS No.: *71500-21-5*

Cat. No.: *B1632941*

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Introduction & Scope

Allyl isononanoate (chemically defined as **allyl 3,5,5-trimethylhexanoate**) is a branched-chain unsaturated ester highly valued in the fragrance, cosmetic, and pharmaceutical industries for its distinct fruity and spicy organoleptic profile^[1]. However, the synthesis of this compound via Fischer esterification leaves behind crude mixtures containing unreacted 3,5,5-trimethylhexanoic acid, acidic catalysts, and residual allyl alcohol.

Because allyl alcohol is a known hepatotoxin^[2] and terminal alkenes are highly susceptible to thermal degradation, the purification of allyl isononanoate requires strict thermodynamic control. This application note details the physicochemical rationale and step-by-step methodologies for isolating ultra-high-purity allyl isononanoate using high-vacuum fractional distillation.

Physicochemical Profiling & Distillation Rationale

To design a successful purification workflow, the thermodynamic and structural properties of the target molecule must be established.

Table 1: Physicochemical Properties of Allyl Isononanoate

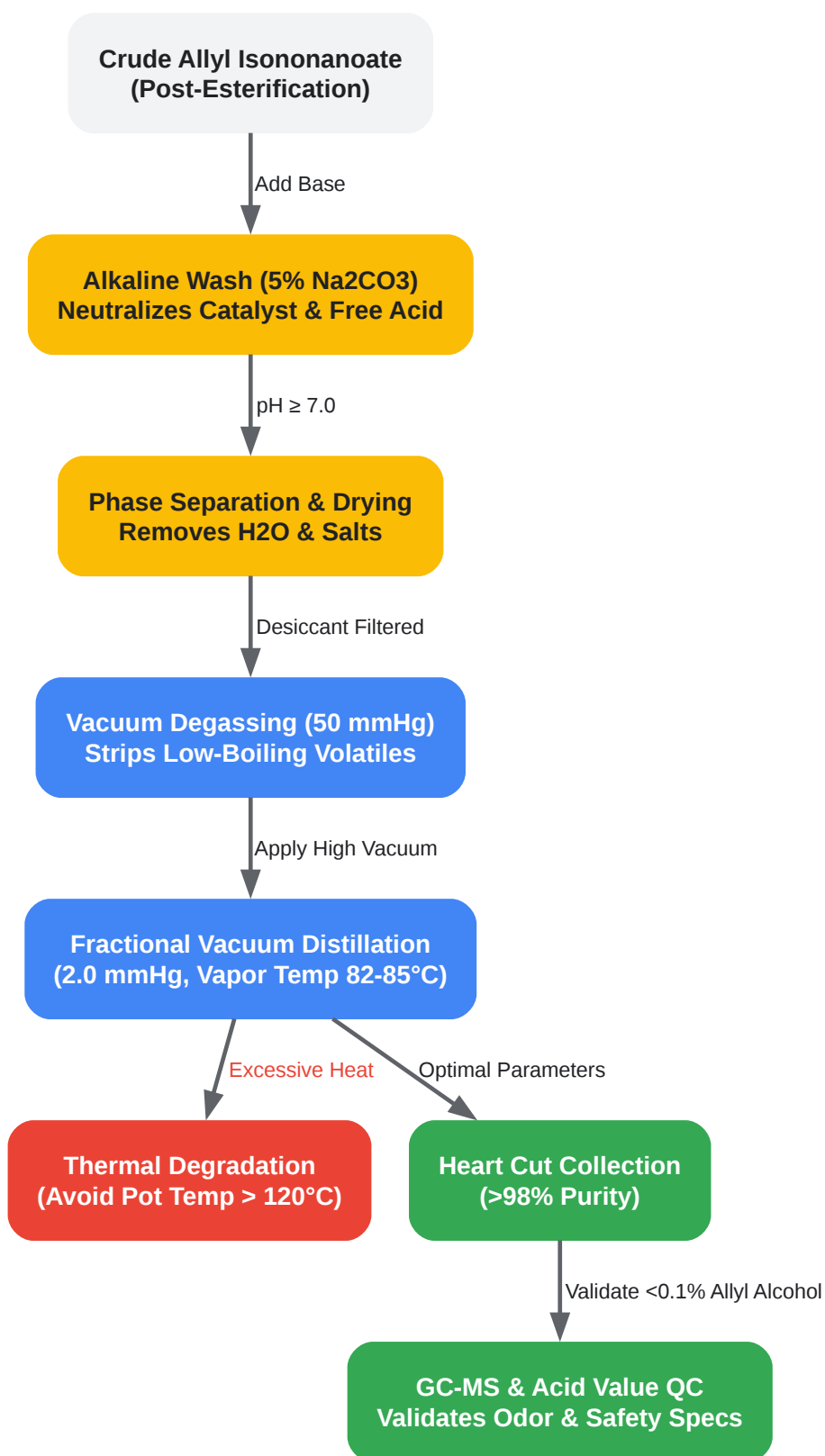
Property	Value	Reference
Chemical Name	Allyl 3,5,5-trimethylhexanoate	[1]
CAS Registry Number	71500-37-3	[1],[3]
Molecular Formula		[4]
Molecular Weight	198.30 g/mol	[4]
Boiling Point (760 mmHg)	208.00 – 210.00 °C	[1]
Specific Gravity (20 °C)	0.8690 – 0.8760	[1]
Refractive Index (20 °C)	1.4290 – 1.4330	[1]
Vapor Pressure (25 °C)	0.042 mmHg	[1]
Flash Point (TCC)	82.78 °C	[1]

The Causality of Vacuum Distillation

Attempting to distill allyl isononanoate at atmospheric pressure (208–210 °C)[1] will result in catastrophic yield loss. At temperatures exceeding 150 °C, the terminal allyl group undergoes radical-induced auto-oxidation and polymerization[4]. Furthermore, any residual acid catalyst in the crude mixture will drive the reverse hydrolysis reaction at elevated temperatures.

To circumvent this, the distillation must be performed under high vacuum (e.g., 2.0–5.0 mmHg) to depress the boiling point to a safe thermal window (approx. 70–85 °C). Prior to distillation, an alkaline wash is mandatory to neutralize all acidic species, thereby preventing acid-catalyzed cleavage of the ester linkage during heating.

Process Workflow Diagram



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Fig 1. Logical workflow for the purification of allyl isononanoate via vacuum distillation.

Experimental Protocol: Step-by-Step Methodology

This protocol is designed as a self-validating system. Do not proceed to subsequent steps unless the in-process acceptance criteria are met.

Phase 1: Pre-Distillation Treatment (Neutralization & Drying)

- **Alkaline Wash:** Transfer the crude synthesized allyl isononanoate to a jacketed reactor. Add an equal volume of 5% w/v aqueous sodium carbonate (

). Agitate at 300 rpm for 30 minutes.
 - **Causality:** This neutralizes residual 3,5,5-trimethylhexanoic acid and acidic catalysts (e.g., p-TsOH), converting them into water-soluble sodium salts.
- **Phase Separation:** Allow the mixture to settle for 60 minutes. Decant the lower aqueous layer. Wash the organic layer twice with deionized water.
 - **Self-Validation Check:** Test the pH of the final aqueous wash. It must be ≥ 7.0 . If it is acidic, repeat Step 1.
- **Desiccation:** Add anhydrous sodium sulfate (

) to the organic phase (approx. 5% w/w). Stir for 2 hours, then filter through a 0.45 μm PTFE membrane to remove the hydrated desiccant.

Phase 2: High-Vacuum Fractional Distillation

Equipment Setup: A glass fractional distillation unit equipped with a vacuum-jacketed Vigreux column (or structured Sulzer packing for industrial scale), a magnetic stirring heating mantle, a reflux divider, and a liquid nitrogen cold trap to protect the vacuum pump.

- **Vacuum Degassing (Fore-run Removal):** Charge the dried crude ester into the distillation flask. Apply a moderate vacuum (50 mmHg) and gently heat the pot to 40 °C.
 - **Causality:** This step safely strips residual water and highly volatile impurities, specifically unreacted allyl alcohol (which boils at 97 °C at atmospheric pressure), preventing them

from contaminating the main column.

- **Column Equilibration:** Gradually increase the vacuum to 2.0 mmHg. Slowly increase the heating mantle temperature. Establish total reflux for 30 minutes to wet the column packing and establish a stable theoretical plate gradient.
- **Heads Collection (Light Fraction):** Adjust the reflux ratio to 5:1. Collect the initial distillate boiling below 80 °C (at 2.0 mmHg). Discard or recycle this fraction, as it contains lower molecular weight aliphatic byproducts.
- **Heart Cut Collection (Main Fraction):** Once the vapor temperature stabilizes at approximately 82–85 °C (at 2.0 mmHg), change the receiving flask. Adjust the reflux ratio to 2:1 to maximize throughput while maintaining separation efficiency.
 - **Self-Validation Check:** Monitor the refractive index of the distillate at-line. The heart cut must measure strictly between 1.4290 and 1.4330 at 20 °C[1].
- **Termination:** Discontinue collection when the vapor temperature begins to drop or the pot temperature exceeds 120 °C. The residue in the pot contains heavy oligomers and must be discarded.

Quality Control & Analytical Validation

To ensure the purified allyl isononanoate meets pharmaceutical and cosmetic-grade standards, the following analytical validations must be performed on the final heart cut:

- **Gas Chromatography (GC-FID / GC-MS):**
 - **Acceptance Criteria:** Allyl isononanoate purity $\geq 98.0\%$. Residual allyl alcohol must be $\leq 0.1\%$ [3].
 - **Causality:** Regulatory bodies impose strict limits on allyl alcohol impurities in cosmetic ingredients[3]. In vivo, allyl esters can undergo enzymatic hydrolysis. Free allyl alcohol is rapidly oxidized by alcohol dehydrogenase (ADH) in the liver to form acrolein, a highly reactive electrophile that causes severe hepatotoxicity via glutathione (GSH) depletion and lipid peroxidation[2].

- Acid Value Titration:
 - Acceptance Criteria: Acid Value $\leq$ 1.00 mg KOH/g[1].
 - Causality: Elevated acid values indicate incomplete pre-distillation neutralization or thermal hydrolysis during distillation. Free 3,5,5-trimethylhexanoic acid degrades the organoleptic profile (introducing a rancid note) and accelerates long-term product instability.

References

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